

Synonyms for "Octan-2-yl carbonochloridate" like 2-OCTYL CHLOROFORMATE

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Compound of Interest

Compound Name: Octan-2-yl carbonochloridate

Cat. No.: B098895

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An In-depth Technical Guide to **Octan-2-yl carbonochloridate** (2-Octyl Chloroformate) for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Octan-2-yl carbonochloridate**, also known as 2-Octyl Chloroformate. It is intended for researchers, scientists, and professionals in the field of drug development and other areas of chemical synthesis. This document covers the chemical's synonyms, physical and chemical properties, and its applications, with a focus on a detailed experimental protocol for its use in prodrug synthesis.

Nomenclature and Synonyms

Octan-2-yl carbonochloridate is known by several alternative names in scientific literature and chemical databases. A comprehensive list of these synonyms is provided in Table 1.

Table 1: Synonyms for **Octan-2-yl carbonochloridate**

Synonym	Source
2-OCTYL CHLOROFORMATE	Depositor-Supplied Synonym[1]
octan-2-yl carbonochloridate	IUPAC Name[1]
Carbonochloridic acid, 1-methylheptyl ester	Synonym[2]
2-Octanol, chloroformate	Synonym
Caprylic chloroformate	Common Name[3]
Chloroformic acid 2-octyl ester	Synonym
1-Methylheptyl chloroformate	Synonym

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Octan-2-yl carbonochloridate** is presented in Table 2. This data is essential for its proper handling, storage, and use in experimental settings.

Table 2: Physical and Chemical Properties of **Octan-2-yl carbonochloridate**

Property	Value	Source
Molecular Formula	C ₉ H ₁₇ ClO ₂	[1][4]
Molecular Weight	192.68 g/mol	[1][4]
CAS Number	15586-11-5	[1][4]
Appearance	Clear, colorless liquid	[3]
Odor	Pungent	[3]
Boiling Point	211 °C at 760 mmHg	[3]
Flash Point	72.1 °C	[3]
Density	1.003 g/cm ³	[3]
Solubility	Moderately soluble in water	[3]
XLogP3-AA	4.5	[1][4]
Hydrogen Bond Acceptor Count	2	[1][4]
Rotatable Bond Count	7	[1][4]

Applications in Synthesis

Octan-2-yl carbonochloridate is a versatile reagent in organic synthesis. Its primary applications include:

- **Protecting Group for Amines:** It is utilized as a protecting group for amines in peptide coupling reactions, ensuring the selective formation of desired peptide bonds which is crucial in pharmaceutical production.[3][4]
- **Pharmaceutical and Agrochemical Production:** This compound serves as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.[3][4]
- **Fine Chemicals, Plastics, and Surfactants:** It is also employed in the manufacturing of fine chemicals, plastics, and surfactants.[3][4]

Experimental Protocol: Synthesis of a Prodrug Modulator of the Integrated Stress Response Pathway

The following is a detailed experimental protocol adapted from a patented synthesis where **octan-2-yl carbonochloridate** is used to create a chloroformate intermediate for a prodrug. While the patent does not specify the yield for this particular step, a similar reaction in the same document using allyl chloroformate resulted in an 83% yield, which can be considered a representative expectation.^{[1][4]}

Objective: To synthesize the chloroformate of a bicyclo[2.2.2]octane derivative as a key step in the creation of a prodrug that modulates the integrated stress response (ISR) pathway. The ISR is a cellular signaling network activated by various stress conditions.

Materials:

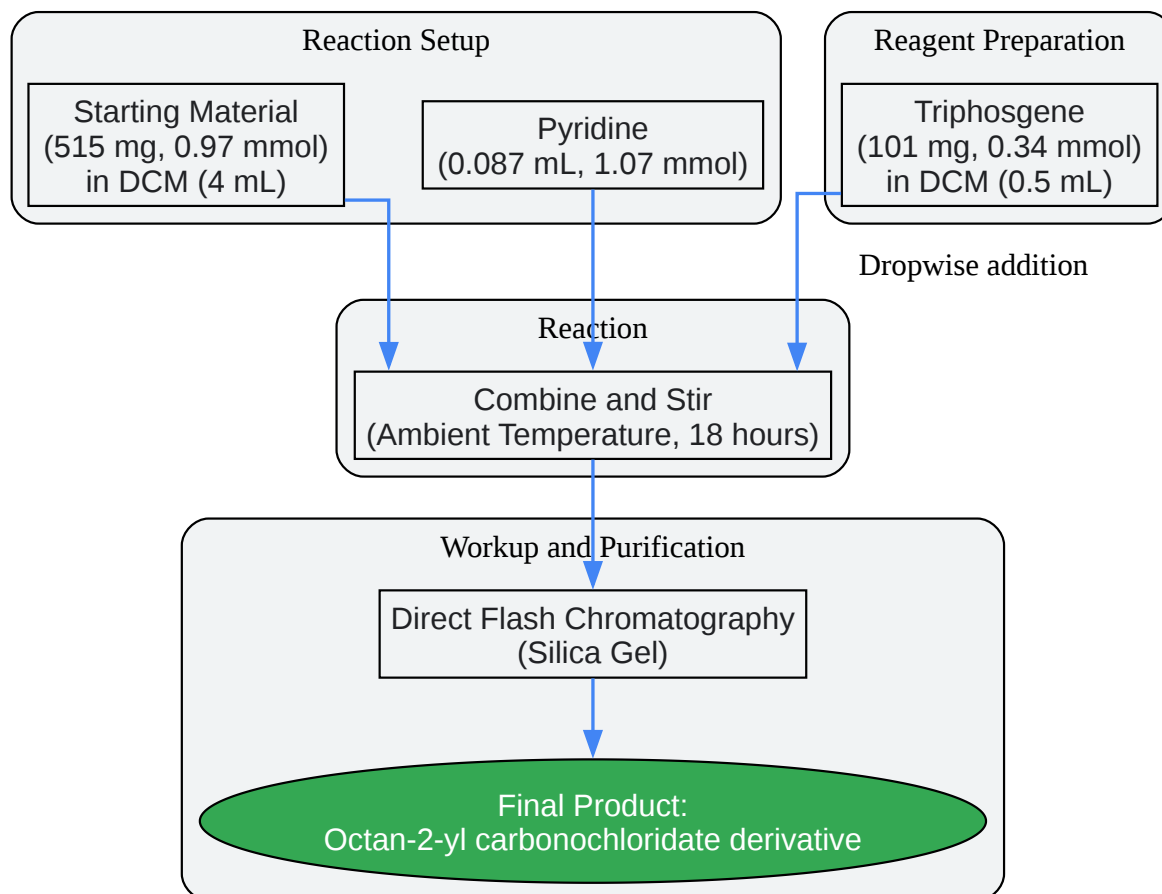
- (2S)-1,4-bis[2-(4-chloro-3-fluorophenoxy)acetamido]bicyclo[2.2.2]octan-2-ol (starting material)
- Pyridine
- Triphosgene
- Dichloromethane (DCM)

Procedure:

- To a stirred mixture of the starting bicyclo[2.2.2]octane derivative (515 mg, 0.97 mmol) in dichloromethane (4 mL) at ambient temperature, add pyridine (0.087 mL, 1.07 mmol).
- Prepare a solution of triphosgene (101 mg, 0.34 mmol) in dichloromethane (0.5 mL).
- Add the triphosgene solution dropwise to the reaction mixture over a period of 3 minutes.
- Stir the resulting mixture at ambient temperature for 18 hours.

- Upon completion, the reaction mixture is directly purified via flash chromatography on silica gel.

Experimental Workflow Diagram:



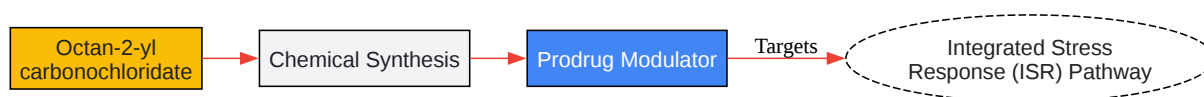
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Caption: Experimental workflow for the synthesis of a chloroformate intermediate.

Signaling Pathway Context: The Integrated Stress Response

It is important to note that **Octan-2-yl carbonochloridate** is a chemical reagent used in the synthesis of a molecule that targets a biological pathway; it does not directly participate in the signaling pathway itself. The prodrug synthesized using this chloroformate is designed to modulate the Integrated Stress Response (ISR). The ISR is a crucial cellular signaling network that is activated by various stressors, such as the accumulation of unfolded proteins in the endoplasmic reticulum, amino acid starvation, viral infection, and heme deficiency. These stress signals converge on the phosphorylation of the eukaryotic initiation factor 2 alpha (eIF2 α), leading to an attenuation of global protein synthesis and the preferential translation of stress-responsive mRNAs.

Logical Relationship Diagram:



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Caption: Logical relationship of **Octan-2-yl carbonochloridate** to the ISR pathway.

Safety and Handling

Octan-2-yl carbonochloridate is a reactive chemical and should be handled with appropriate safety precautions in a well-ventilated fume hood. It is important to avoid contact with skin and eyes and to wear suitable personal protective equipment (PPE), including gloves and safety goggles. In case of contact, rinse the affected area immediately with plenty of water. Store the compound in a tightly closed container in a cool, dry place. For detailed safety information, always refer to the material safety data sheet (MSDS) provided by the supplier.

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